

Lamotrigine-13C3,d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lamotrigine-13C3,d3*

Cat. No.: *B602489*

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An in-depth guide for researchers, scientists, and drug development professionals on the application and properties of the isotopically labeled internal standard, **Lamotrigine-13C3,d3**.

Introduction

Lamotrigine-13C3,d3 is a stable isotope-labeled analog of Lamotrigine, a widely used second-generation antiepileptic drug for the treatment of focal and generalized seizures.[1] Due to its chemical and physical similarity to the parent drug, **Lamotrigine-13C3,d3** serves as an ideal internal standard for quantitative bioanalytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. Its use is critical for correcting for variability in sample preparation and instrument response, thereby ensuring the accuracy and precision of Lamotrigine quantification in biological matrices. This technical guide provides a comprehensive overview of **Lamotrigine-13C3,d3**, including its physicochemical properties, its role in experimental protocols, and the underlying mechanism of action of Lamotrigine.

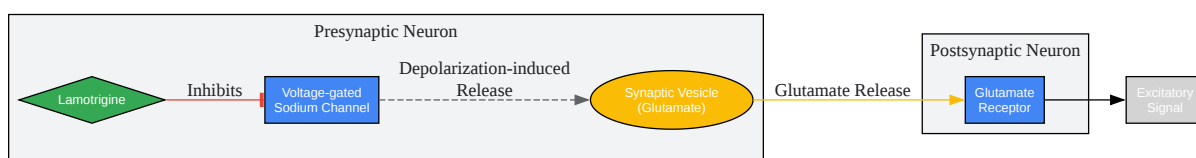
Physicochemical Properties

Lamotrigine-13C3,d3 is structurally identical to Lamotrigine, with the exception of the incorporation of three Carbon-13 (¹³C) atoms and three Deuterium (d or ²H) atoms. This isotopic enrichment results in a higher molecular weight compared to the unlabeled compound, allowing for its differentiation in mass spectrometric analysis.

Property	Value	Reference
Molecular Formula	$C_6[^{13}C]_3H_4D_3Cl_2N_5$	[2]
Molecular Weight	262.09 g/mol	[3][4]
Exact Mass	261.0367454 Da	[3]
CAS Number	1246815-13-3	[3][4][5]
Isotopic Purity	>95% (HPLC)	[4]
Appearance	Solid	N/A
Storage Temperature	-20°C	[4][5]

Mechanism of Action of Lamotrigine

The therapeutic effects of Lamotrigine are primarily attributed to its modulation of voltage-sensitive sodium channels. By stabilizing these channels in their inactive state, Lamotrigine inhibits the release of excitatory neurotransmitters, such as glutamate and aspartate, from presynaptic neurons. This action effectively reduces neuronal hyperexcitability, a key factor in the pathophysiology of epilepsy and bipolar disorder.



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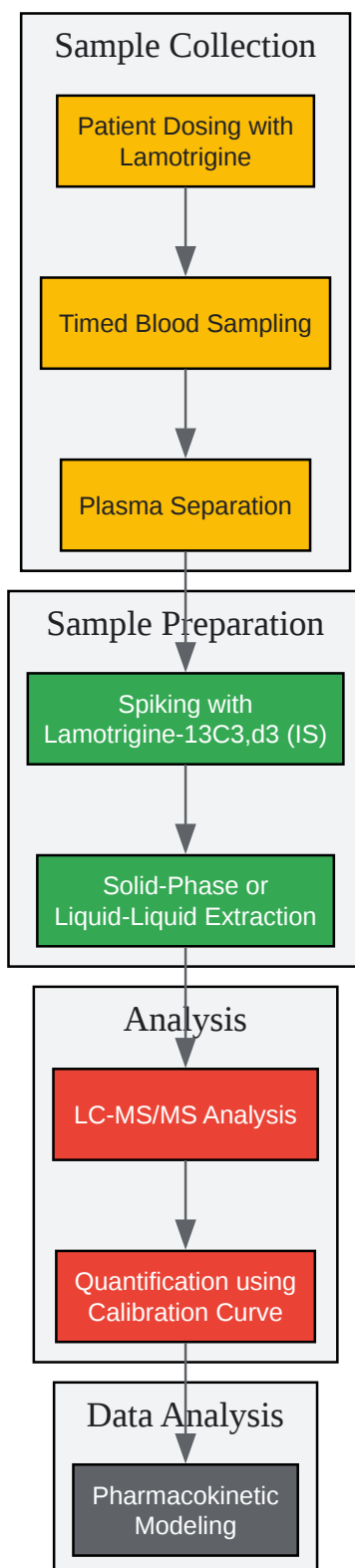
Mechanism of action of Lamotrigine.

Application in Quantitative Analysis

Lamotrigine-13C3,d3 is predominantly used as an internal standard in LC-MS/MS methods for the quantification of Lamotrigine in biological samples, most commonly human plasma. The co-extraction and co-analysis of the analyte and its stable isotope-labeled internal standard allow for accurate quantification by compensating for potential sample loss during preparation and for variations in instrument response.

Experimental Workflow for Pharmacokinetic Studies

A typical workflow for a pharmacokinetic study of Lamotrigine using **Lamotrigine-13C3,d3** as an internal standard involves several key steps, from sample collection to data analysis.



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Workflow of a pharmacokinetic study.

Experimental Protocols

The following tables summarize typical experimental conditions for the quantification of Lamotrigine using **Lamotrigine-13C3,d3** as an internal standard, based on published literature.

Sample Preparation

Two common methods for extracting Lamotrigine and its internal standard from plasma are Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).

Parameter	Solid-Phase Extraction (SPE)	Reference
Extraction Cartridge	Oasis HLB (Hydrophilic-Lipophilic Balanced)	[6] [7]
Conditioning	Methanol followed by water	[7] [8]
Washing	Water, followed by a methanol-water mixture	[7]
Elution	Acetonitrile/methanol mixture	[6] [7]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

The separated analytes are detected and quantified using a tandem mass spectrometer.

Parameter	Value	Reference
Chromatographic Column	C18 (e.g., Cadenza CD-C18, Chromolith® SpeedROD RP-18e)	[6][8]
Mobile Phase	Acetonitrile and an aqueous solution with a modifier (e.g., formic acid or ammonium formate)	[6][8]
Flow Rate	0.2 - 0.5 mL/min	[3][8]
Ionization Mode	Positive Electrospray Ionization (ESI+)	[8]
Detection Mode	Multiple Reaction Monitoring (MRM)	[8]

Mass Spectrometry Transitions

The MRM transitions are specific for the precursor and product ions of Lamotrigine and **Lamotrigine-13C3,d3**.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Reference
Lamotrigine	256.1	211.3	[8]
Lamotrigine-13C3,d3	262.1	217.2	[8]

Method Validation Parameters

The use of **Lamotrigine-13C3,d3** as an internal standard contributes to the high precision and accuracy of the analytical method.

Parameter	Typical Value	Reference
Linearity Range	5.02 - 1226.47 ng/mL	[8]
Lower Limit of Quantification (LLOQ)	5.02 ng/mL	[8]
Intra-day Precision (%CV)	< 3.0%	[8]
Inter-day Precision (%CV)	< 3.0%	[8]
Accuracy (% bias)	± 6.0%	[8]
Extraction Recovery	65.1 ± 7.7% for Lamotrigine- ¹³ C ₃ ,d ₃	[8]

Synthesis of Lamotrigine-¹³C₃,d₃

The synthesis of **Lamotrigine-¹³C₃,d₃** involves the introduction of stable isotopes into the molecular structure of Lamotrigine. While detailed proprietary synthesis methods are not always publicly available, a general synthetic scheme can be outlined. The process typically involves the use of isotopically labeled starting materials to build the Lamotrigine molecule. For instance, the triazine ring can be constructed using ¹³C-labeled precursors, and the dichlorophenyl moiety can be synthesized with deuterium-labeled benzene derivatives.

Conclusion

Lamotrigine-¹³C₃,d₃ is an indispensable tool for the accurate and precise quantification of Lamotrigine in biological matrices. Its use as an internal standard in LC-MS/MS methods is well-established and essential for robust pharmacokinetic and bioequivalence studies. This technical guide provides researchers and drug development professionals with the fundamental knowledge and detailed experimental parameters necessary for the effective implementation of **Lamotrigine-¹³C₃,d₃** in their analytical workflows.

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